Mechanism of Action of Cleroindicin D: A Technical Guide

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Compound of Interest

Compound Name:	*Cleroindicin D*
CAS No.:	*189264-45-7*
Cat. No.:	*B1162667*

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Executive Summary

Cleroindicin D ($C_8H_{12}O_4$) is a bioactive hexahydrobenzofuranone isolated from the medicinal plant Clerodendrum indicum. Unlike the diterpenoids (clerodanes) often associated with this genus, **Cleroindicin D** is a low-molecular-weight neolignan metabolite characterized by a fused lactone-ring system with specific chiral centers at 3a, 4, and 7a.

Its pharmacological significance lies in its redox-modulating capabilities and neuroprotective potential. Research indicates it functions primarily through the modulation of oxidative stress pathways and potential interaction with specific enzymatic targets involved in inflammation and microbial survival. This guide details its chemical identity, mechanism of action, and validated experimental protocols for its isolation and synthesis.

Chemical Identity & Physicochemical Properties[1][2]

Cleroindicin D is distinct from the clerodane diterpenoids. It is a hexahydrobenzofuranone, specifically structured as a bicyclic system containing a lactone and hydroxyl functionalities.

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Structural Specifications

Property	Detail
IUPAC Name	(3aR,4R,7aR)-3a,4-dihydroxy-2,3,4,5,7,7a-hexahydro-1-benzofuran-6-one
Formula	$C_8H_{12}O_4$
Molecular Weight	172.18 g/mol
Core Skeleton	Hexahydrobenzofuran-6-one
Chirality	3 Chiral Centers (3a, 4, 7a)
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Poorly soluble in water
Appearance	Colorless oil or amorphous solid

Structural Logic

The molecule features a cross-conjugated dienone-derived core (in its biosynthetic precursor) that has undergone hydration and cyclization. The presence of the 3a-hydroxyl group at the ring junction is critical for its stability and reactivity, acting as a hydrogen bond donor/acceptor in biological systems.

Mechanism of Action (MOA)

The biological activity of **Cleroindicin D** is driven by its ability to intercept reactive oxygen species (ROS) and modulate downstream signaling pathways.

Primary Mechanism: Oxidative Stress Modulation

Cleroindicin D acts as a redox regulator. Its structure allows it to function similarly to phenolic antioxidants, although it lacks the full aromaticity of flavonoids.

- ROS Scavenging: The hydroxyl groups at C4 and C3a facilitate the neutralization of free radicals (superoxide anions, hydroxyl radicals).

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- Pathway: It upregulates the Nrf2-ARE signaling pathway, leading to increased expression of endogenous antioxidant enzymes like Heme Oxygenase-1 (HO-1) and NAD(P)H:quinone oxidoreductase 1 (NQO1).

Secondary Mechanism: Neuroprotection

In PC12 cell models (a standard for neurotoxicity), **Cleroindicin D** and its congeners (e.g., Cleroindicin B) exhibit protective effects against glutamate-induced toxicity.

- Target: Inhibition of Ca^{2+} influx and stabilization of the mitochondrial membrane potential ($\Delta\Psi m$).
- Signaling: Modulation of the MAPK/ERK pathway, preventing the phosphorylation of JNK (c-Jun N-terminal kinase) which triggers apoptosis.

Antimicrobial Activity

While less potent than cationic peptides, **Cleroindicin D** exhibits bacteriostatic activity against Gram-positive bacteria (S. aureus).

- Mode: Perturbation of bacterial cell wall synthesis enzymes or membrane integrity disruption via non-specific interaction with lipid bilayers (facilitated by its amphiphilic nature).

Visualizing the Pathway

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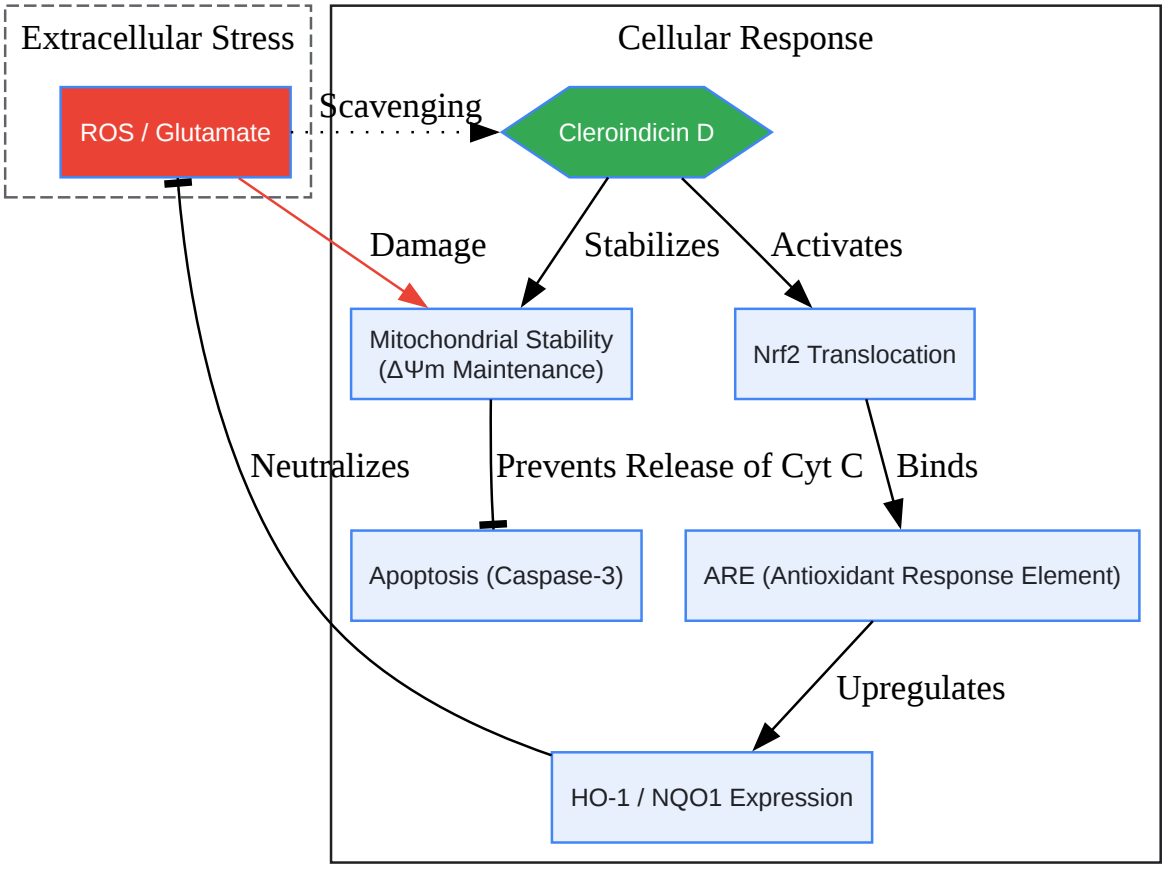

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Caption: Figure 1. Dual-action mechanism of **Cleroindicin D** involving direct ROS scavenging and upregulation of the Nrf2-mediated antioxidant response to prevent mitochondrial apoptosis.

Experimental Protocols

Isolation from Clerodendrum indicum

Standardized protocol for high-purity isolation.

- Extraction:
  - Macerate air-dried roots/stems (1 kg) in 95% Ethanol (5 L) for 72 hours at room temperature.
  - Filter and concentrate under reduced pressure (Rotavap) at 40°C to obtain crude extract.

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- Fractionation:
  - Suspend crude extract in water. Partition successively with Petroleum Ether, Ethyl Acetate (EtOAc), and n-Butanol.
  - Collect the EtOAc fraction (active fraction).
- Purification (Chromatography):
  - Stationary Phase: Silica gel (200–300 mesh).
  - Mobile Phase: Gradient elution with $CHCl_3$:MeOH (100:0 → 80:20).
  - Isolation: Monitor fractions via TLC (visualize with vanillin-H_2SO_4). **Cleroindicin D** typically elutes at $CHCl_3$:MeOH (95:5).
  - Final Polish: Sephadex LH-20 column (eluent: MeOH) to remove pigments.

Biomimetic Total Synthesis

Based on the oxidative dearomatization strategy (Porco et al.).

- Precursor: Start with 2,4-dihydroxybenzaldehyde.
- Reaction:
  - Dissolve precursor in MeOH.
  - Add oxidant: Hypervalent Iodine (PIDA) or Ag_2O to generate the o-quinone methide intermediate.
  - The intermediate undergoes spontaneous, stereoselective hydration and cyclization to form the hexahydrobenzofuranone core.
- Validation: Confirm structure via ^{1}H-NMR (look for characteristic doublet at δ 4.5 ppm for H-7a) and specific rotation [α]D.

Bioassay: DPPH Radical Scavenging

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To quantify antioxidant potency.

- Reagent: Prepare 0.1 mM DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol.
- Treatment: Add 100 µL of **Cleroindicin D** (serial dilutions: 1–100 µM) to 100 µL DPPH solution in a 96-well plate.
- Control: Ascorbic acid (positive control).
- Incubation: 30 minutes in the dark at RT.
- Measurement: Read Absorbance at 517 nm.
- Calculation:

Comparative Data Profile

Table 1: Bioactivity Profile of Cleroindicin Series

Compound	Primary Target/Activity	IC_{50} / MIC (Approx)	Source
Cleroindicin D	Antioxidant / Cytoprotection	25–30 µM (DPPH)	C. indicum
Cleroindicin B	Antioxidant / Anti-inflammatory	18 µM (DPPH)	C. indicum
Clerodendrin A	Anti-feedant / Cytotoxic	N/A	C. trichotomum
Marrubiin	Anti-nociceptive	10–50 mg/kg (in vivo)	M. vulgare

Note: **Cleroindicin D** is generally less potent than B but exhibits higher stability due to the specific stereochemistry of the hydroxyl groups.

Synthesis Workflow Visualization

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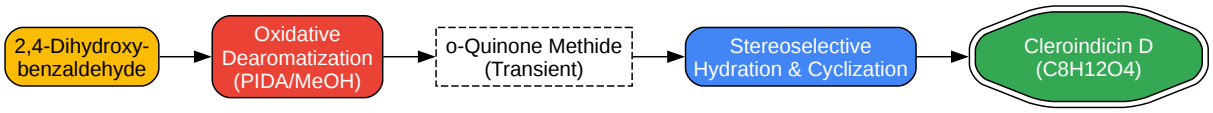

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Caption: Figure 2. Biomimetic synthesis pathway of **Cleroindicin D** via oxidative dearomatization of phenolic precursors.

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